

Application Notes and Protocols for Preparing Clozic (Clobuzarit) Stock Solutions

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Clozic

Cat. No.: B1221202

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation of **Clozic** (also known as Clobuzarit or ICI 55897) stock solutions for use in research applications. **Clozic** is an anti-arthritic agent with demonstrated anti-proliferative and cytostatic properties, making it a compound of interest in various biological studies.[\[1\]](#)[\[2\]](#)

Chemical and Physical Properties

A summary of the key quantitative data for **Clozic** is presented in the table below for easy reference.

Property	Value
Synonyms	Clobuzarit, ICI 55897
CAS Number	22494-47-9
Molecular Formula	C ₁₇ H ₁₇ ClO ₃
Molecular Weight	304.77 g/mol
Appearance	Solid
Solubility	Soluble in Dimethyl Sulfoxide (DMSO) [1]
Storage Temperature	Store stock solutions at -20°C [1]

Biological Activity

Clozic has been shown to inhibit the growth of various mammalian cell types in a reversible, cytostatic manner, rather than being cytotoxic.[1][2] This anti-proliferative effect is concentration-dependent, with effective concentrations reported to be in the range of 50 μ M to 500 μ M in cell culture experiments.[3] The mechanism of action is suggested to be related to its lipophilic nature, likely involving interaction with lipophilic targets within the cell.[2]

Experimental Protocols

1. Preparation of a 10 mM **Clozic** Stock Solution in DMSO

This protocol describes the preparation of a 10 mM stock solution of **Clozic** in DMSO. This concentrated stock can then be diluted to the desired final concentration in cell culture media or other aqueous buffers.

Materials:

- **Clozic** (Clobuzarit) powder
- Dimethyl Sulfoxide (DMSO), sterile
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- Calculate the required mass of **Clozic**:
 - To prepare 1 mL of a 10 mM stock solution, the required mass of **Clozic** is calculated as follows:
 - $\text{Mass (g)} = \text{Molarity (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$

- $\text{Mass (mg)} = 10 \text{ mmol/L} \times 0.001 \text{ L} \times 304.77 \text{ g/mol} \times 1000 \text{ mg/g} = 3.0477 \text{ mg}$

- Weighing **Clozic**:

- Carefully weigh out approximately 3.05 mg of **Clozic** powder on an analytical balance and transfer it to a sterile microcentrifuge tube.

- Dissolving in DMSO:

- Add 1 mL of sterile DMSO to the tube containing the **Clozic** powder.

- Mixing:

- Vortex the tube thoroughly until the **Clozic** is completely dissolved. Gentle warming to 37°C in a water bath can aid in dissolution if necessary.[\[1\]](#)

- Sterilization (Optional):

- If required for your specific application, the stock solution can be filter-sterilized using a 0.22 µm syringe filter that is compatible with DMSO.

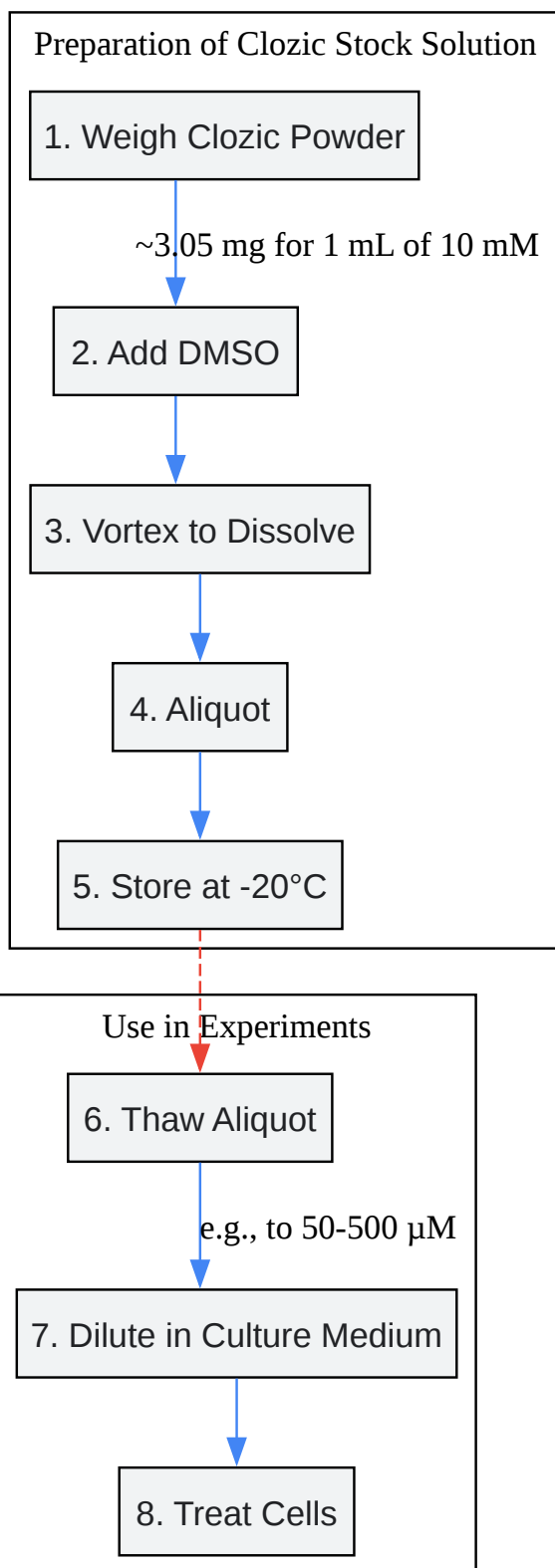
- Storage:

- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C for long-term storage.[\[1\]](#)

Note on DMSO Concentration in Final Working Solution:

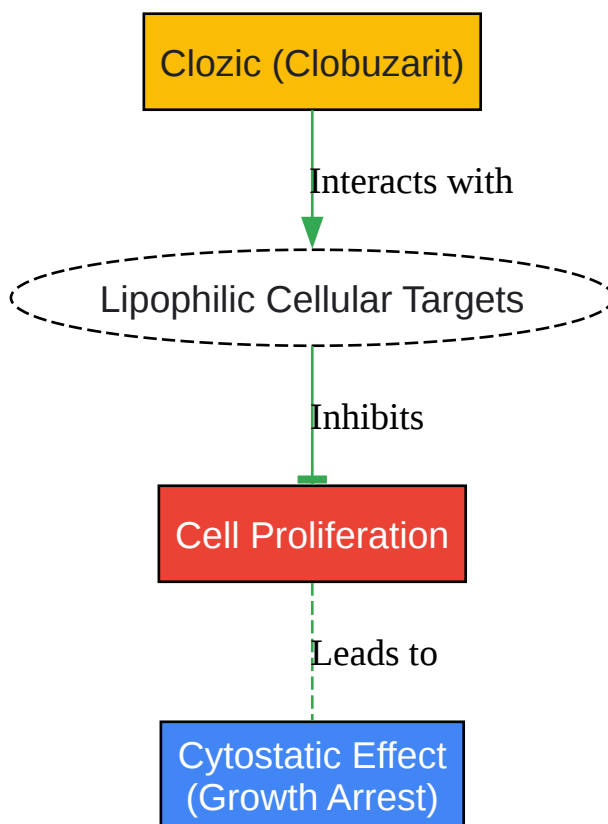
DMSO can be toxic to cells at higher concentrations. When diluting the **Clozic** stock solution into your experimental medium, ensure that the final concentration of DMSO is kept low, typically below 0.5%, to minimize any solvent-induced effects. A vehicle control (medium with the same final concentration of DMSO without **Clozic**) should always be included in your experiments.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for preparing and using **Clozic** stock solutions.



[Click to download full resolution via product page](#)

Caption: Proposed mechanism of action for the anti-proliferative effects of **Clozic**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. file.glpbio.com [file.glpbio.com]
- 2. Anti-proliferative properties of Clozic, a disease-modifying anti-arthritic agent - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Notes and Protocols for Preparing Clozic (Clobuzarit) Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b1221202#preparing-clozic-stock-solutions-for-research>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com